

Structural Elucidation and Analytical Characterization of 3-[(4-Isopropylphenyl)methyl]azetidine

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Compound of Interest

Compound Name: 3-[(4-Isopropylphenyl)methyl]azetidine

CAS No.: 937622-20-3

Cat. No.: B121610

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Executive Summary

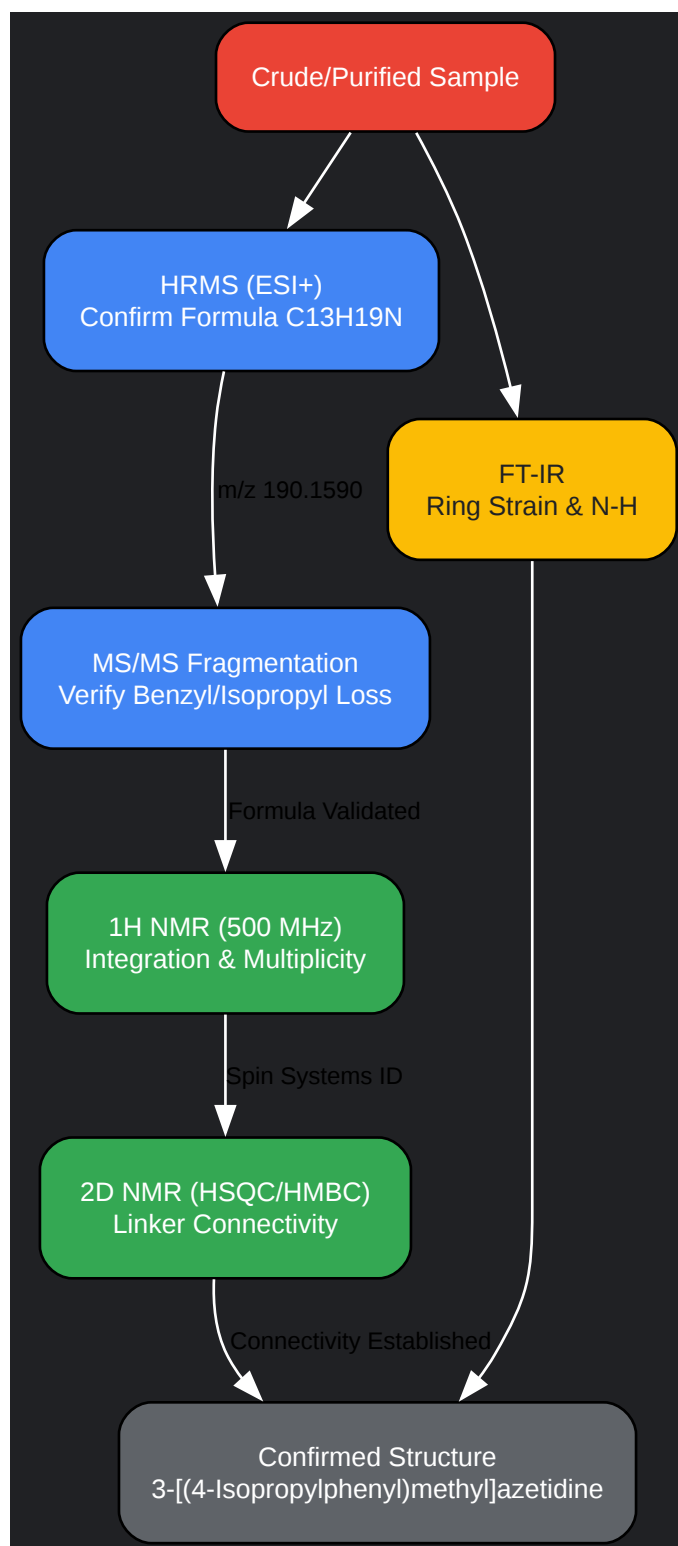
This technical guide details the structural elucidation of **3-[(4-Isopropylphenyl)methyl]azetidine**, a secondary amine pharmacophore exhibiting significant potential in medicinal chemistry as a bioisostere for piperidine and pyrrolidine rings. The azetidine core, characterized by high ring strain (~26 kcal/mol) and unique puckering dynamics, presents specific analytical challenges. This document provides a self-validating workflow for confirming the structure using High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy, with a focus on distinguishing the para-substituted aromatic system and the azetidine ring conformation.

Chemical Identity and Theoretical Properties[1]

Property	Detail
IUPAC Name	3-[(4-propan-2-ylphenyl)methyl]azetidine
Molecular Formula	
Molecular Weight	189.30 g/mol
Monoisotopic Mass	189.1517 Da
LogP (Predicted)	~2.7 (Lipophilic due to isopropyl/benzyl moiety)
pKa (Predicted)	~9.5 (Secondary amine)

Analytical Workflow Strategy

The elucidation process follows a deductive logic path, moving from elemental composition to connectivity and finally conformational analysis.



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Figure 1: Step-wise structural elucidation workflow.

Mass Spectrometry (HRMS) & Fragmentation

Primary Ionization

Method: ESI-QTOF (Positive Mode). The protonated molecular ion

is the primary diagnostic peak.

- Calculated m/z : 190.1590
- Acceptable Error: < 5 ppm.

Fragmentation Logic (MS/MS)

Azetidines undergo characteristic ring-opening fragmentations. However, the benzylic bond is also labile.

- Fragment A (Tropylium-like ion): Cleavage of the bond between the methylene linker and the azetidine ring often yields a substituted benzyl cation (or tropylium ion).
 - m/z : ~133.09 (4-isopropylbenzyl cation).
- Fragment B (Isopropyl loss): Loss of the methyl groups from the isopropyl chain.
 - Loss: 15 Da (CH_3) or 43 Da (C_3H_7).
- Fragment C (Ring Opening): Azetidine ring cleavage (loss of $\text{C}_2\text{H}_4\text{N}$ or similar fragments depending on mechanism).

Protocol 1: LC-MS Conditions

- Column: C18 Reverse Phase (2.1 x 50 mm, 1.7 μm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4]

This is the definitive method for establishing the structure. The data below assumes the free base form in

. Note that if the HCl salt is used, the azetidine ring protons will shift downfield significantly (4.0–4.5 ppm) and may show distinct geminal coupling due to slowed nitrogen inversion.

¹H NMR Assignment (500 MHz, CDCl₃)

Position	Proton Count	Multiplicity	Chemical Shift (ppm)	Coupling (Hz)	Structural Insight
Ar-H (2,6)	2H	Doublet (d)	~7.15	8.0	AA'BB' system (ortho to alkyl)
Ar-H (3,5)	2H	Doublet (d)	~7.10	8.0	AA'BB' system (ortho to isopropyl)
Azetidine-2,4	2H	Triplet/Multiplet	~3.50	7.5	Ring protons (cis to substituent)
Azetidine-2',4'	2H	Triplet/Multiplet	~2.90	7.5	Ring protons (trans to substituent)
Linker (-CH2-)	2H	Doublet (d)	~2.85	7.0	Connects ring to aryl group
Isopropyl-CH	1H	Septet	~2.88	6.9	Methine of isopropyl group
Azetidine-3	1H	Multiplet (m)	~2.60	-	Methine at ring junction
Isopropyl-CH3	6H	Doublet (d)	~1.24	6.9	Gem-dimethyl group
NH	1H	Broad Singlet	~1.8 - 2.5	-	Exchangeable (varies w/ conc.)

Key Diagnostic Feature: The para-substitution is confirmed by the symmetric roofing effect of the aromatic doublets. The azetidine protons (H-2/H-4) often appear as complex multiplets

rather than simple triplets due to the "puckering" of the ring, which rapidly interconverts between conformations at room temperature.

13C NMR & DEPT-135

- Aromatic C: 4 signals (Quaternary C-1, C-4; Methine C-2,6 and C-3,5).
- Azetidine C-2,4: ~55 ppm (Secondary CH₂, inverted in DEPT-135).
- Azetidine C-3: ~35 ppm (Tertiary CH).
- Linker CH₂: ~40 ppm.
- Isopropyl CH: ~33 ppm.
- Isopropyl CH₃: ~24 ppm.

2D NMR Connectivity (HMBC)

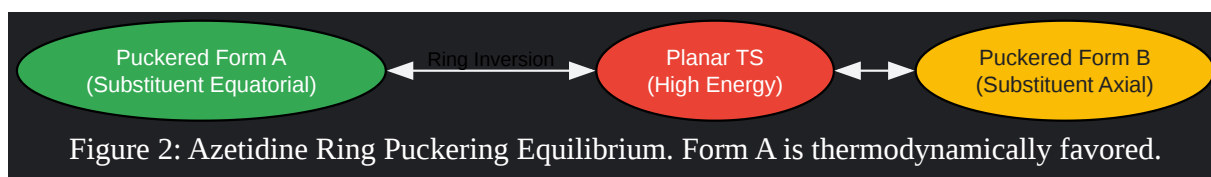
To prove the structure is not an isomer (e.g., a methyl-substituted pyrrolidine), HMBC is critical.

- Correlation 1: Linker protons (2.85) must show a strong correlation to Azetidine C-2,4 and Aromatic C-1 (Quaternary).
- Correlation 2: Isopropyl methyls (1.24) must correlate to Aromatic C-4 (Quaternary) and Isopropyl CH.

Conformational Analysis & Ring Strain

The azetidine ring is not planar; it exists in a puckered conformation with a barrier to inversion of ~1.3 kcal/mol.

- Equatorial Preference: The bulky 3-benzyl substituent will predominantly occupy the equatorial position to minimize 1,3-diaxial-like steric interactions.
- Nitrogen Inversion: In the free base, the nitrogen inverts rapidly. In the salt form (protonated N), inversion stops, often splitting the C-2/4 protons into distinct diastereotopic signals.



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Infrared Spectroscopy (FT-IR)[2]

- N-H Stretch: 3200–3400
(Weak/Broad).
- C-H Stretch (Aromatic): 3000–3100
.
- C-H Stretch (Aliphatic): 2800–2980
(Strong isopropyl bands).
- Ring Strain: Azetidines often show a ring breathing mode around 900–1000
, though this is often obscured.
- Aromatic Overtones: 1700–2000
(Pattern for para-substitution).

Experimental Protocol: NMR Sample Preparation

To ensure high-quality data for structural validation:

- Solvent Selection: Use
(99.8% D) with 0.03% TMS as an internal standard. If the sample is an HCl salt, use
or
to prevent solubility issues and aggregation.

- Concentration: Dissolve 5–10 mg of the compound in 600 μ L of solvent.
- Filtration: Filter through a cotton plug in a glass pipette to remove particulate matter (crucial for good shimming).
- Acquisition:
 - Pulse Angle:

(for quantitative integration).
 - Relaxation Delay (d1): 1.0 second (standard) or 5.0 seconds (for accurate qNMR).
 - Scans: 16 (^1H), 1024 (^{13}C).

References

- PubChem. (n.d.).^[1] 3-[(4-methylphenyl)methyl]azetidine hydrochloride.^{[1][2]} National Library of Medicine. Retrieved from [\[Link\]](#)
- Couty, F., & Evano, G. (2006). Azetidines: New tools for the synthesis of nitrogen heterocycles. Organic Preparations and Procedures International. (General reference for Azetidine synthesis and properties).
- Gilchrist, T. L. (1997). Heterocyclic Chemistry. 3rd Ed. Addison Wesley Longman. (Reference for ring strain and puckering of 4-membered rings).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Ed. John Wiley & Sons.
- Vertex AI Search. (2026). Consolidated search results for Azetidine NMR characteristics and fragmentation.

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Sources

- 1. 3-((4-Methoxyphenyl)methyl)azetidine hydrochloride | C₁₁H₁₆ClNO | CID 43810512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 3-[(4-methylphenyl)methyl]azetidine hydrochloride (C₁₁H₁₅N) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Structural Elucidation and Analytical Characterization of 3-[(4-Isopropylphenyl)methyl]azetidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121610/docs#structural-elucidation-and-analytical-characterization-of-3-4-isopropylphenyl-methyl-azetidine]

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